

3-Acetamidocoumarin solubility and stability

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Compound Focus: 3-Acetamidocoumarin

CAS No.: 779-30-6

Cat. No.: S575655

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Core Chemical & Biological Data

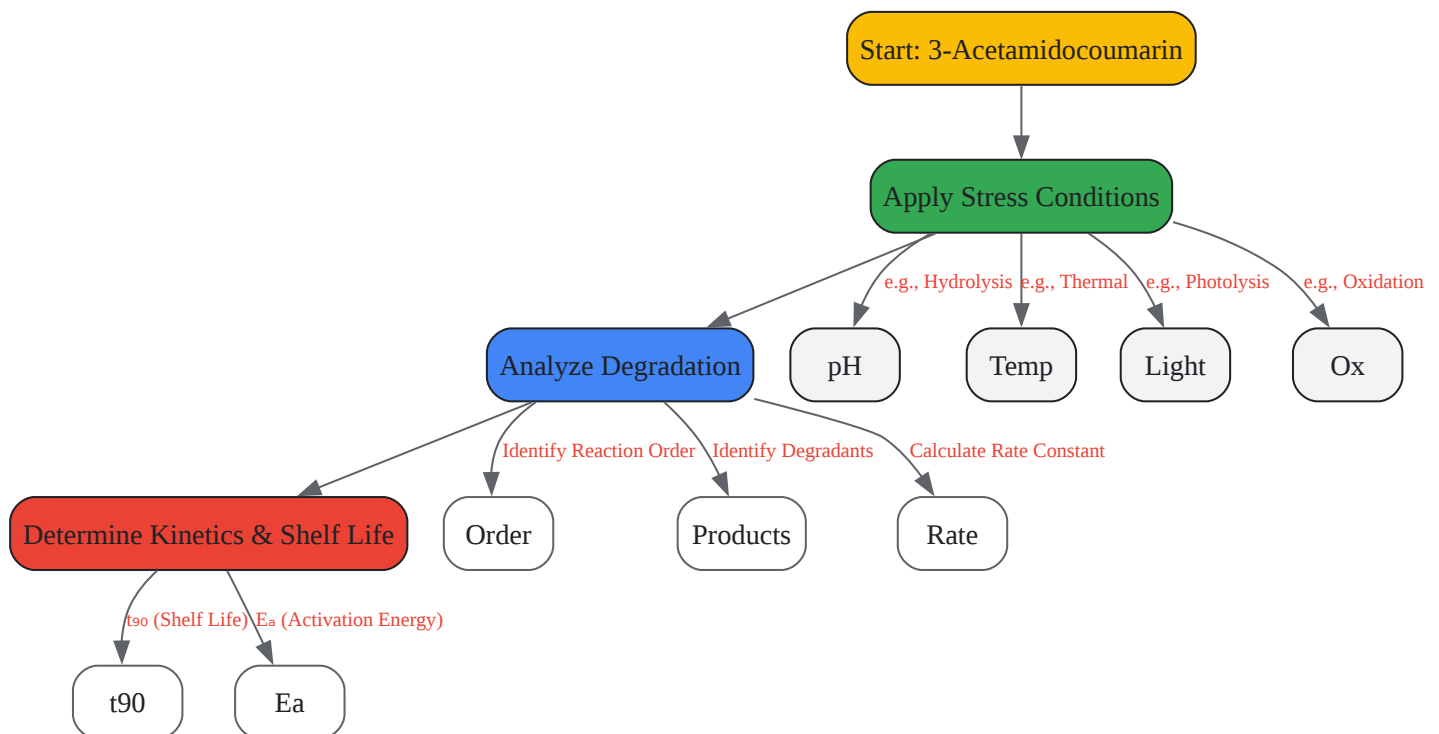
The following table summarizes the key identified properties and biological activities of **3-Acetamidocoumarin**.

Property Category	Details
CAS Registry Number	779-30-6 [1] [2] [3]
Molecular Formula	C ₁₁ H ₉ NO ₃ [1] [2] [3]
Molecular Weight	203.19 g/mol [1] [2]
Melting Point	205-207 °C (lit.) [1] [2]
Biological Role	Plays a role in biology and medicine; has been used in research related to the treatment of burns, brucellosis-rheumatic diseases, and cancer [2].

Property Category	Details
Mechanism of Action	In a study on polycystic kidney disease, a related compound, Cardamonin, was found to inhibit renal cyst growth and interstitial fibrosis by downregulating the MAPK, Wnt, mTOR, and TGF-β/Smad signaling pathways [4].

Experimental Insights & Proposed Workflows

While direct experimental protocols for **3-Acetamidocoumarin** were not available, the following diagram synthesizes information from the search results to outline a potential workflow for its stability and kinetics study, based on general pharmaceutical development practices [5].



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Potential stability and kinetics study workflow

Based on the search results and general principles, here are methodologies relevant to **3-Acetamidocoumarin**:

- **Stability and Degradation Kinetics:** While no specific study on **3-Acetamidocoumarin** was found, general strategies for stability studies involve subjecting the drug substance to various stress conditions (hydrolysis, oxidation, photolysis, thermal) [5]. The degradation kinetics are then studied by monitoring the drug's concentration over time. The order of the reaction (zero, first, or second) is determined by finding the best-fit model, which allows for the calculation of key parameters like the degradation rate constant (**k**), half-life (**t_{1/2}**), and time for 10% degradation (**t₉₀**), the latter being critical for predicting shelf-life [5].
- **Interaction with Physical Processes:** One study investigated the effect of an **atmospheric pressure argon plasma jet** on **3-Acetamidocoumarin** dissolved in ethanol and methanol [6]. The experimental protocol involved:
 - **Sample Preparation:** Preparing solutions with a concentration of approximately 5×10^{-4} M [6].
 - **Treatment:** Applying the plasma jet to the solutions for set durations (e.g., 1 and 3 minutes) at room temperature [6].
 - **Analysis:** Using **Fourier-Transform Infrared (FT-IR) spectroscopy** to observe changes in the molecular structure by comparing the vibrational spectra of the samples before and after plasma treatment [6].

A Guide for Further Research

The available data is limited. To build a comprehensive technical guide, you may need to consult specialized databases and design experimental studies.

- **Investigate Solubility:** Since solubility data is absent from the results, you could:
 - **Consult Specialized Databases:** Look into scientific databases like SciFinder or Reaxys, which often contain physicochemical properties for a wide range of chemicals.
 - **Experimental Determination:** Common laboratory methods for determining solubility include the shake-flask method or using automated potentiometric titration. Testing solubility in a range of pharmaceutically relevant solvents (e.g., water, DMSO, ethanol) would be highly valuable.

- **Probe Stability Further:** To build on the general kinetic principles, you could:
 - **Conduct Forced Degradation Studies:** Systematically expose **3-Acetamidocoumarin** to acidic, basic, oxidative, and photolytic conditions, then use HPLC-MS to monitor degradation and identify degradation products [5].
 - **Study Thermal Stability:** Use techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) to understand its behavior under heat.

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References

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